

spectroscopic comparison of 5-(BenzylOxy)-2-fluoroaniline and its precursors

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Compound of Interest

Compound Name: 5-(BenzylOxy)-2-fluoroaniline

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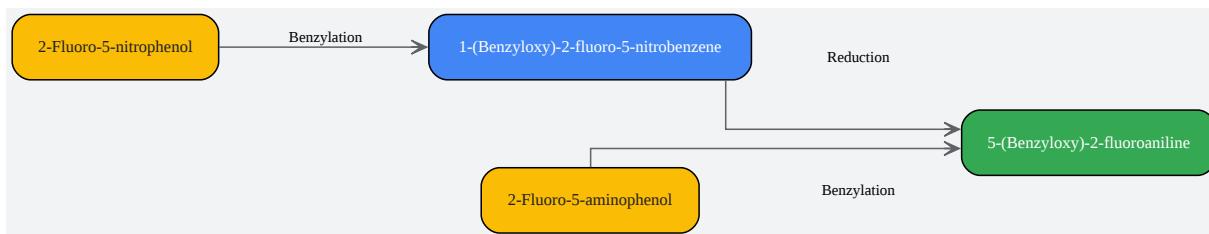
Spectroscopic Comparison: 5-(BenzylOxy)-2-fluoroaniline and its Precursors

A detailed analysis of the spectroscopic characteristics of **5-(benzylOxy)-2-fluoroaniline** and its synthetic precursors, providing researchers and drug development professionals with essential data for identification, characterization, and quality control.

This guide presents a comprehensive spectroscopic comparison of the versatile chemical intermediate, **5-(benzylOxy)-2-fluoroaniline**, and its key precursors. By examining the distinct spectral features obtained through Nuclear Magnetic Resonance (NMR) spectroscopy, Infrared (IR) spectroscopy, and Mass Spectrometry (MS), this document aims to provide a practical reference for scientists engaged in organic synthesis and pharmaceutical development.

Synthetic Pathway Overview

The synthesis of **5-(benzylOxy)-2-fluoroaniline** is most commonly achieved through a two-step process commencing with 2-fluoro-5-nitrophenol. This primary precursor undergoes a Williamson ether synthesis to introduce the benzyl group, yielding the intermediate 1-(benzylOxy)-2-fluoro-5-nitrobenzene. Subsequent reduction of the nitro functional group affords the final product, **5-(benzylOxy)-2-fluoroaniline**. An alternative pathway involves the direct benzylation of 2-fluoro-5-aminophenol. The selection of precursors is critical as it influences the overall yield and purity of the final product.

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